Boc-Dap(Boc)-OH.DCHA solubility and stability data

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Compound of Interest	
Compound Name:	Boc-Dap(Boc)-OH.DCHA
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An In-Depth Technical Guide to the Solubility and Stability of Nα,Nβ-Bis-Boc-L-diaminopropionic Acid Dicyclohexylammonium Salt

Abstract

Nα,Nβ-Bis-Boc-L-2,3-diaminopropionic acid dicyclohexylammonium salt, commonly referred to as **Boc-Dap(Boc)-OH.DCHA**, is a pivotal building block in modern peptide synthesis and medicinal chemistry.[1][2] Its structure, featuring two acid-labile tert-butyloxycarbonyl (Boc) protecting groups, allows for the strategic introduction of a di-functionalized amino acid residue into complex peptide sequences.[1] This guide provides a comprehensive analysis of the solubility and stability of **Boc-Dap(Boc)-OH.DCHA**, offering field-proven insights for researchers, scientists, and drug development professionals. We delve into the physicochemical rationale for its dicyclohexylammonium (DCHA) salt form, present its solubility profile in common laboratory solvents, and detail its stability under various conditions. This document includes validated experimental protocols for determining solubility and monitoring stability, ensuring that research and development teams can optimize the handling, storage, and application of this critical reagent.

Introduction: The Rationale for a DCHA Salt

In peptide synthesis, the consistent performance of protected amino acid derivatives is paramount. The parent free acid, Nα,Nβ-Bis-Boc-L-2,3-diaminopropionic acid, while structurally valuable, can present challenges in handling and storage due to its amorphous nature and potential for hygroscopicity. The formation of a dicyclohexylammonium (DCHA) salt is a

deliberate and common strategy in synthetic chemistry to improve the physicochemical properties of the reagent.[1][3][4]

The primary motivations for using the DCHA salt form are:

- Enhanced Stability: The salt is typically a crystalline, free-flowing solid that is less susceptible to degradation during long-term storage compared to the free acid.[3]

- Improved Solubility & Handling: The DCHA salt form often enhances solubility in the organic solvents crucial for peptide synthesis and improves handling characteristics, making it easier to weigh and dispense accurately.[1][3][4]

This guide will explore these properties in detail, providing the technical understanding required for its effective use in demanding synthetic applications.

Physicochemical Properties

A clear understanding of the fundamental properties of **Boc-Dap(Boc)-OH.DCHA** is the foundation for its successful application.

Property	Value	Source(s)
Chemical Name	(2S)-2,3-bis[(2-methylpropan-2-yl)oxycarbonylamino]propanoic acid;N-cyclohexylcyclohexanamine	[2][5]
Synonyms	Boc-L-Dap(Boc)-OH·DCHA, N-α,N-β-di-Boc-L-2,3-diaminopropionic acid dicyclohexylammonium salt	[1][6]
CAS Number	201472-68-6	[1][5][6][7]
Molecular Formula	$C_{25}H_{47}N_3O_6$	[5][6][8]
Molecular Weight	485.66 g/mol	[5]
Appearance	White to off-white powder	[1][3]
Recommended Storage	0–8 °C or -20°C, store desiccated	[1][3][4][5]

Solubility Profile

The solubility of protected amino acids is a critical parameter that directly impacts their utility in both solid-phase and solution-phase peptide synthesis.[9] Poor solubility can lead to incomplete coupling reactions, lower yields, and challenging purifications. Boc-protected amino acids are generally sparingly soluble in aqueous solutions but exhibit good solubility in polar aprotic organic solvents commonly used in synthesis.[9][10]

Qualitative Solubility

Experimental observations indicate the following qualitative solubility profile for **Boc-Dap(Boc)-OH.DCHA**. The DCHA salt form contributes significantly to its solubility in alcohols like methanol.

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Solvent	Category	Rationale & Application Notes
Dimethylformamide (DMF)	Soluble	Standard solvent for solid-phase peptide synthesis (SPPS). High solubility is expected and essential for efficient coupling reactions.[10][11]
N-Methyl-2-pyrrolidone (NMP)	Soluble	An alternative to DMF in SPPS, known for its strong solubilizing power for protected peptides.[11]
Dichloromethane (DCM)	Soluble	Commonly used for swelling resins and in some coupling and deprotection steps. Good solubility is advantageous.[10]
Methanol (MeOH)	Soluble	Often used for analytical purposes (e.g., HPLC, MS) and in some purification protocols. The optical rotation is measured in MeOH, confirming solubility.[1][4]
Tetrahydrofuran (THF)	Moderately Soluble	Used in various organic transformations; solubility should be sufficient for most applications.
Water	Sparingly Soluble	As with most Boc-protected amino acids, solubility in pure water is low.[9] This is advantageous for product precipitation during workup procedures.
Acetonitrile (ACN)	Moderately Soluble	A common mobile phase component in reverse-phase

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		HPLC.
Diethyl Ether	Insoluble	Often used as an anti-solvent to precipitate protected amino acids and peptides from reaction mixtures.

Experimental Protocol: Determination of Solubility

This protocol provides a self-validating system for determining the equilibrium solubility of **Boc-Dap(Boc)-OH.DCHA** in a given solvent. The use of HPLC allows for precise quantification.

Objective: To determine the solubility (in mg/mL) of **Boc-Dap(Boc)-OH.DCHA** at a specified temperature.
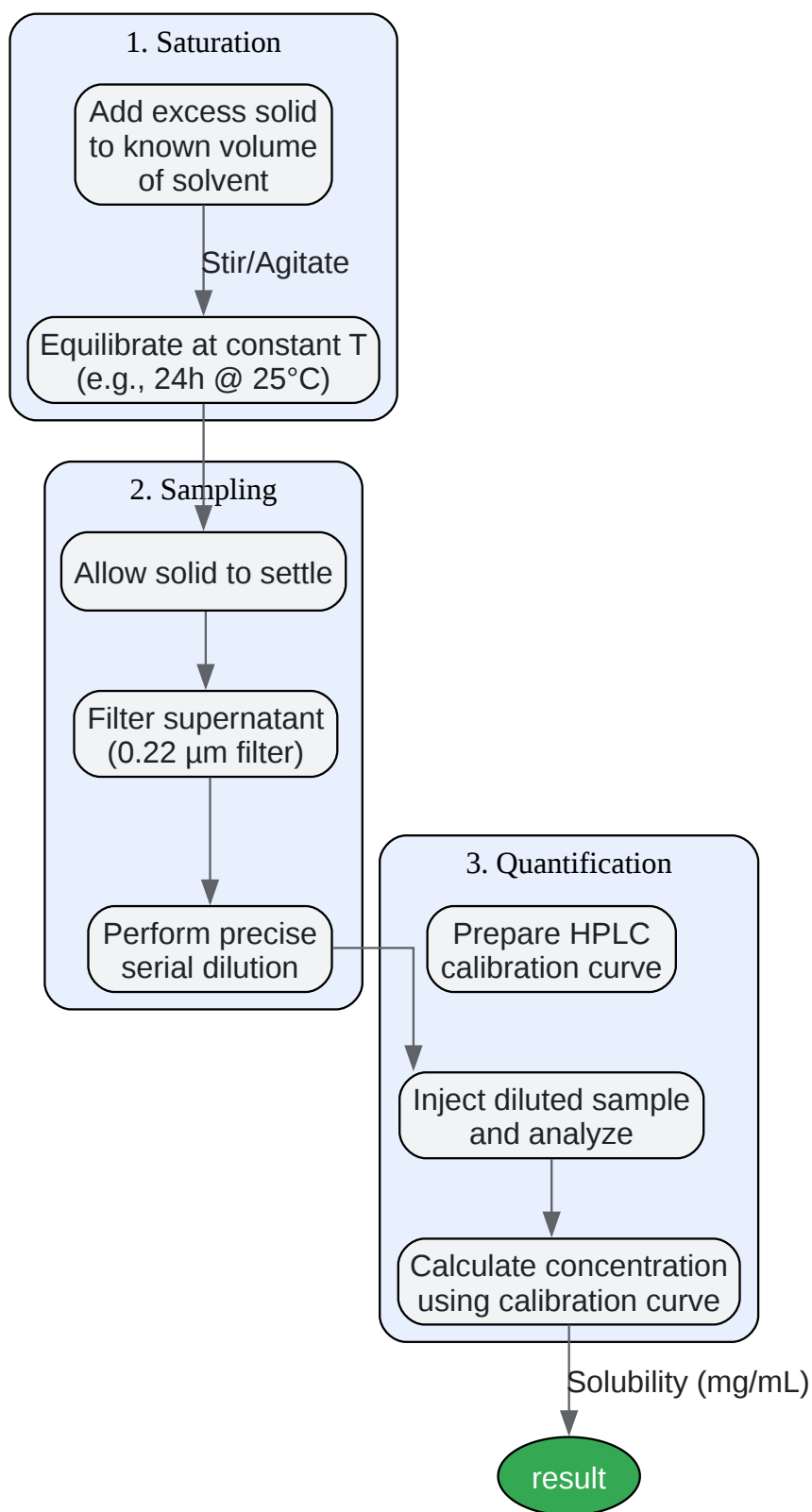
Materials:

- **Boc-Dap(Boc)-OH.DCHA**

- Solvent of interest (e.g., DMF, DCM)

- Vials with magnetic stir bars

- Thermostatically controlled shaker/stir plate

- Analytical balance

- HPLC system with a UV detector (e.g., 210-220 nm)

- Syringe filters (0.22 µm, PTFE for organic solvents)

- Volumetric flasks and pipettes

Methodology:

- Preparation of Saturated Solution:

  - Add an excess amount of **Boc-Dap(Boc)-OH.DCHA** to a vial containing a known volume of the solvent (e.g., 200 mg in 2.0 mL). An excess of solid must remain to ensure

saturation.

- Seal the vial and place it on the shaker at a constant temperature (e.g., 25 °C).

- Equilibrate for at least 24 hours to ensure equilibrium is reached. The presence of undissolved solid is essential.

- Sample Preparation for HPLC:

  - After equilibration, allow the solid to settle.

  - Carefully withdraw a sample of the supernatant using a pipette.

  - Filter the sample through a 0.22 μm syringe filter into a clean vial to remove all particulate matter. This step is critical to avoid artificially high results.

  - Perform a precise serial dilution of the filtered supernatant with the same solvent to bring the concentration into the linear range of the HPLC calibration curve.

- HPLC Analysis & Quantification:

  - Prepare a multi-point calibration curve using accurately weighed standards of **Boc-Dap(Boc)-OH.DCHA**.

  - Inject the diluted sample onto the HPLC system.

  - Determine the concentration of the diluted sample by interpolating its peak area against the calibration curve.

  - Calculate the original concentration in the saturated supernatant, accounting for the dilution factor. This value represents the solubility.

- Validation:

  - Repeat the measurement at a later time point (e.g., 48 hours) to confirm that the solubility value is stable and equilibrium was indeed reached.

1. Saturation

Add excess solid to known volume of solvent

Stir/Agitate

Equilibrate at constant T (e.g., 24h @ 25°C)

2. Sampling

Allow solid to settle

Filter supernatant (0.22 µm filter)

Perform precise serial dilution

3. Quantification

Prepare HPLC calibration curve

Inject diluted sample and analyze

Calculate concentration using calibration curve

Solubility (mg/mL)

result

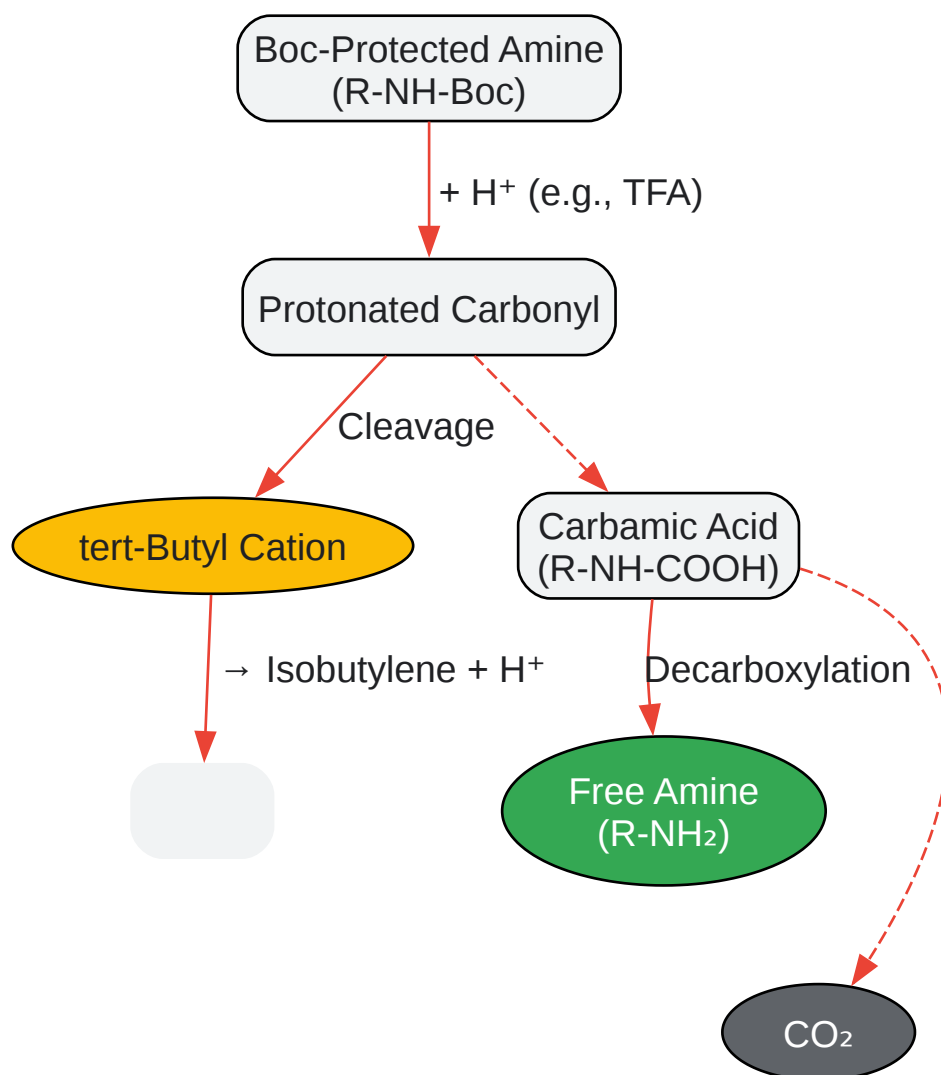Click to download full resolution via product page

Caption: Workflow for Determining Equilibrium Solubility.

Stability Profile

The stability of **Boc-Dap(Boc)-OH.DCHA** is governed primarily by the acid-lability of the Boc protecting groups. The DCHA salt itself is stable but will dissociate in solution.

Chemical Stability & Degradation Pathways

- pH Sensitivity: The tert-butyloxycarbonyl (Boc) group is notoriously sensitive to acid.[12][13] Under acidic conditions (pH < 4), such as exposure to trifluoroacetic acid (TFA) or HCl, the protecting group is rapidly cleaved.[14][15] The mechanism involves protonation of the carbonyl oxygen, followed by the loss of the stable tert-butyl cation, which subsequently decomposes to isobutylene and a proton.[14][16] The resulting carbamic acid readily decarboxylates to yield the free amine.[14]

- Base & Nucleophile Stability: The Boc group is robust and stable under neutral, basic, and nucleophilic conditions, which is a cornerstone of its use in orthogonal protection strategies (e.g., with the base-labile Fmoc group).[12][13][16]

- Thermal Stability: As a solid, the compound is stable when stored at recommended refrigerated temperatures (0-8°C).[1][4] In the absence of acid, the Boc group is thermally stable at moderate temperatures (e.g., 37°C) for extended periods, making it suitable for reactions that require mild heating.[17] However, for long-term storage, refrigeration is mandatory to ensure maximum shelf-life.

- Solution Stability: Once dissolved, the stability of **Boc-Dap(Boc)-OH.DCHA** is highly dependent on the solvent's purity. Trace acidic impurities in solvents like DCM or DMF can cause slow degradation over time, leading to a gradual loss of the Boc groups. Therefore, it is best practice to use fresh, high-purity solvents and to prepare solutions immediately before use.[5] Long-term storage of solutions, even at low temperatures, is not recommended.[5]

Boc-Protected Amine
(R-NH-Boc)

$+ H^+$ (e.g., TFA)

Protonated Carbonyl

Cleavage

tert-Butyl Cation

Carbamic Acid
(R-NH-COOH)

$\rightarrow$ Isobutylene $+ H^+$

Decarboxylation

Free Amine
(R-NH$_2$)

CO_2

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Caption: Primary Degradation Pathway via Acid-Catalyzed Deprotection.

Experimental Protocol: HPLC-Based Stability Assessment

This protocol allows for the quantitative assessment of the stability of **Boc-Dap(Boc)-OH.DCHA** in a specific solvent over time.

Objective: To monitor the degradation of **Boc-Dap(Boc)-OH.DCHA** in solution under defined storage conditions.

Materials:

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- Accurately prepared stock solution of **Boc-Dap(Boc)-OH.DCHA** in the solvent of interest (e.g., 1 mg/mL in DMF).

- HPLC system with UV detector and a suitable C18 column.

- Thermostatically controlled environment (e.g., benchtop at 25°C, refrigerator at 4°C).

- Autosampler vials.

Methodology:

- Initiation (T=0):

  - Prepare the stock solution using high-purity, anhydrous solvent.

  - Immediately transfer an aliquot to an HPLC vial and inject it to obtain the initial purity profile. This serves as the T=0 reference point. The main peak area is considered 100% at this point.

- Time-Course Incubation:

  - Store the remaining stock solution under the desired test condition (e.g., sealed, protected from light, at 25°C).

  - At predetermined time points (e.g., T=4, 8, 24, 48, 72 hours), withdraw an aliquot from the stock solution.

- HPLC Analysis:

  - Inject the aliquot for each time point onto the HPLC system using the same method as the T=0 sample.

  - Monitor the chromatogram for:

    - A decrease in the peak area of the parent compound.

    - The appearance of new peaks corresponding to degradation products (e.g., mono-Boc-Dap or fully deprotected Dap).

- Data Analysis:

  - Calculate the percentage of the parent compound remaining at each time point relative to the T=0 sample ((Area_Tx / Area_T0) * 100).

  - Plot the percentage of intact compound versus time to generate a stability curve.

  - Identify and, if possible, characterize any major degradation products using mass spectrometry (LC-MS).

Summary and Recommendations for Best Practices

- Solvent Selection: For synthetic coupling reactions, use high-purity, anhydrous DMF or NMP to ensure complete dissolution and optimal reaction kinetics.

- Storage: Store the solid reagent tightly sealed in a desiccator at the recommended refrigerated temperature (0-8°C or -20°C) to maximize its shelf life.

- Solution Preparation: Always prepare solutions of **Boc-Dap(Boc)-OH.DCHA** immediately prior to use. Avoid preparing large stock solutions for long-term storage, as solvent impurities can lead to gradual degradation.

- Chemical Compatibility: Strictly avoid contact with acidic agents (TFA, HCl, acidic resins, etc.) unless Boc deprotection is the intended outcome. Ensure all glassware and reagents used in subsequent steps are free from acidic residue.

- Monitoring: For critical, multi-step syntheses, it is prudent to verify the purity of the reagent by HPLC or TLC before use, especially if it has been stored for an extended period.

By adhering to these guidelines, grounded in the physicochemical principles outlined in this guide, researchers and drug development professionals can ensure the reliable and consistent performance of **Boc-Dap(Boc)-OH.DCHA** in their synthetic endeavors.

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